

# Solubility Profile of Boc-L-Leucine-OH: A Technical Guide

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Compound of Interest					
Compound Name:	Boc-L-Leu-OH				
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of N-tert-Butoxycarbonyl-L-leucine (**Boc-L-Leu-OH**), a critical reagent in peptide synthesis and various aspects of drug development. Understanding the solubility of this protected amino acid in different solvents is paramount for optimizing reaction conditions, purification protocols, and formulation strategies.

## **Executive Summary**

**Boc-L-Leu-OH**, a white crystalline powder, exhibits a distinct solubility profile characterized by high solubility in many common organic solvents and limited solubility in aqueous solutions. This document summarizes the available quantitative and qualitative solubility data, presents a detailed experimental protocol for solubility determination, and provides a logical workflow for solvent selection in research and development settings.

## **Quantitative Solubility Data**

While extensive quantitative data for **Boc-L-Leu-OH** across a wide range of solvents is not readily available in published literature, the following table summarizes the known values and qualitative descriptions. Researchers are encouraged to determine specific solubilities for their unique applications and conditions using the protocol provided below.



Solvent	Chemical Formula	Solvent Type	Solubility (at approx. 20- 25°C)	Reference(s)
Dimethyl Sulfoxide (DMSO)	C2H6OS	Polar Aprotic	100 mg/mL	[1]
Dimethylformami de (DMF)	C <sub>3</sub> H <sub>7</sub> NO	Polar Aprotic	Soluble	[2]
Methanol	СН₃ОН	Polar Protic	Soluble	[2]
Chloroform	CHCl₃	Nonpolar	Soluble	[3]
Dichloromethane (DCM)	CH <sub>2</sub> Cl <sub>2</sub>	Nonpolar	Soluble	[3]
Ethyl Acetate	C4H8O2	Polar Aprotic	Soluble	[3]
Acetone	C <sub>3</sub> H <sub>6</sub> O	Polar Aprotic	Soluble	[3]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Polar Protic	Slightly soluble	[4]
Ether (Diethyl ether)	(C₂H₅)₂O	Nonpolar	Slightly soluble	[4]
Water	H₂O	Polar Protic	Insoluble/Sparing ly soluble	[2][5]
Formic Acid	НСООН	Polar Protic	Soluble	[4]
Dilute Hydrochloric Acid	HCl (aq)	Aqueous Acidic	Soluble	[4]
Alkaline Hydroxide Solutions	e.g., NaOH (aq)	Aqueous Basic	Soluble	[4]
Carbonate Solutions	e.g., Na₂CO₃ (aq)	Aqueous Basic	Soluble	[4]



# **Experimental Protocol: Determination of Solubility** via the Gravimetric Method

This section details a standardized gravimetric method for determining the equilibrium solubility of **Boc-L-Leu-OH** in a specific solvent. This method is reliable for systems where the solubility is not exceedingly low.[6][7][8][9]

#### Materials:

- Boc-L-Leu-OH (solid)
- Solvent of interest
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps (e.g., 2 mL or 5 mL)
- · Thermostatic shaker or agitator
- Centrifuge
- Micropipettes
- Drying oven or vacuum desiccator
- Pre-weighed evaporation dishes or vials

#### Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of solid Boc-L-Leu-OH to a vial. The excess is crucial to ensure that the solution reaches saturation.
  - Accurately add a known volume or mass of the chosen solvent to the vial.
  - Tightly cap the vial to prevent solvent evaporation.



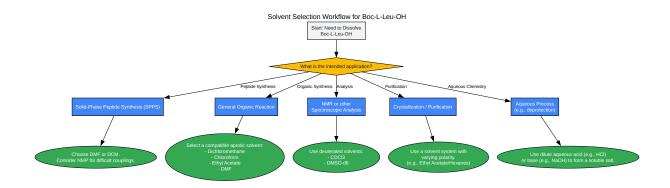
- Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The system is at equilibrium when the concentration of the dissolved solid no longer changes over time.
- Separation of Undissolved Solid:
  - After the equilibration period, remove the vial from the shaker and let it stand to allow the excess solid to settle.
  - Centrifuge the vial at a high speed to pellet the remaining undissolved solid. This ensures
    a clear supernatant for the next step.
- · Quantification of Dissolved Solute:
  - Carefully withdraw a precise volume of the clear supernatant using a micropipette. Be cautious not to disturb the solid pellet.
  - Transfer the supernatant to a pre-weighed, clean, and dry evaporation dish or vial.
  - Record the exact weight of the dish/vial with the supernatant.
  - Evaporate the solvent from the supernatant. This can be achieved by placing the dish/vial in a drying oven at a temperature below the melting point of Boc-L-Leu-OH (typically 85-87 °C) or by using a vacuum desiccator.
  - Once the solvent is completely removed, allow the dish/vial to cool to room temperature in a desiccator to prevent moisture absorption.
  - Weigh the dish/vial containing the dried solute.
  - Repeat the drying and weighing steps until a constant weight is achieved.
- Calculation of Solubility:
  - The mass of the dissolved Boc-L-Leu-OH is the final constant weight of the dish/vial minus the initial weight of the empty dish/vial.



 Solubility can then be expressed in various units, such as g/L, mg/mL, or mol/L, based on the mass of the dissolved solute and the initial volume of the supernatant taken.

## **Logical Workflow and Visualization**

The selection of an appropriate solvent for **Boc-L-Leu-OH** is a critical step in experimental design. The following workflow and corresponding diagram illustrate the decision-making process.



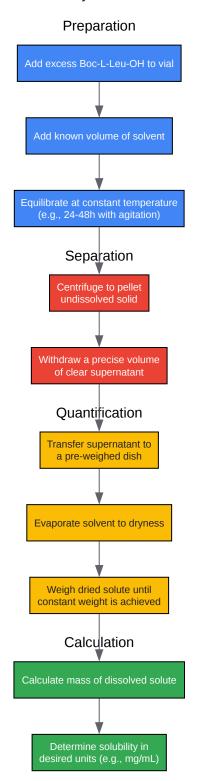
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Caption: A flowchart illustrating the decision-making process for selecting an appropriate solvent for **Boc-L-Leu-OH** based on the intended application.

The following diagram illustrates the general experimental workflow for determining solubility using the gravimetric method.



#### **Gravimetric Solubility Determination Workflow**



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Caption: A step-by-step workflow for determining the solubility of a compound using the gravimetric method.

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